

Delpazolid: A Pharmacokinetic Deep Dive for the Drug Development Professional

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An In-depth Technical Guide to the Core Pharmacokinetic Properties of **Delpazolid** (LCB01-0371), a Novel Oxazolidinone Antibiotic

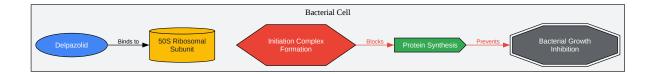
Introduction

Delpazolid (also known as LCB01-0371) is a next-generation oxazolidinone antibiotic currently under development for the treatment of infections caused by multidrug-resistant Gram-positive bacteria, including methicillin-resistant Staphylococcus aureus (MRSA), vancomycin-resistant enterococci (VRE), and notably, Mycobacterium tuberculosis.[1] As a successor to linezolid, **Delpazolid** has been engineered to offer an improved safety profile, particularly concerning the myelosuppression often associated with long-term linezolid use.[1][2] This technical guide provides a comprehensive overview of the fundamental pharmacokinetic properties of **Delpazolid**, tailored for researchers, scientists, and drug development professionals.

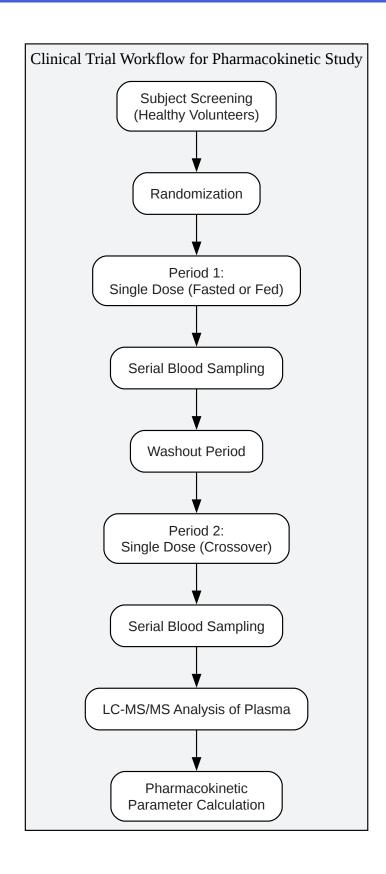
Mechanism of Action

Delpazolid exerts its antibacterial effect through the inhibition of bacterial protein synthesis.[1] Similar to other oxazolidinones, it binds to the 50S ribosomal subunit, preventing the formation of the initiation complex essential for translation.[3] This mechanism is distinct from many other antibiotic classes, which contributes to its effectiveness against resistant strains.









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